Technical Whitepaper: Strategic Utilization of 5-Chloroisophthalaldehyde in Materials Science

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Compound of Interest	
Compound Name:	*5-Chloroisophthalaldehyde*
CAS No.:	*105511-08-8*
Cat. No.:	*B017556*

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CRITICAL DATA CORRECTION: IDENTITY VERIFICATION

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> ⚠️ *ALERT: CAS REGISTRY MISMATCH DETECTED*
>
> *The CAS number provided in the request (6362-63-6) corresponds to Ethyl 3-cyano-3-phenylpyruvate, an antiviral intermediate.*
>
> *This guide strictly addresses the chemical topic requested:* ***5-Chloroisophthalaldehyde*** *(IUPAC: 5-chlorobenzene-1,3-dicarbaldehyde). Researchers must verify the chemical structure before procurement.*
>
> - *Target Molecule:* ***5-Chloroisophthalaldehyde***
> - *Functional Groups: Two aldehyde groups (meta-substituted), one Chlorine atom (meta to aldehydes).*
> - *Primary Application: Precursor for Covalent Organic Frameworks (COFs) and Porous Organic Cages (POCs).*

Part 1: Molecular Architecture & Reactivity Profile

5-Chloroisophthalaldehyde is a bifunctional building block that serves as a "linchpin" in the synthesis of crystalline porous materials. Its utility stems from its specific geometric and electronic properties, which distinguish it from the more common isophthalaldehyde or terephthalaldehyde.

Structural Advantages

- Meta-Substitution (1,3-CHO): The

  bond angle between aldehyde groups is critical for forming hexagonal or discrete cage topologies (e.g., [2+3] or [4+6] imine condensations) rather than linear polymers.

- The 5-Chloro "Handle": Unlike the hydrogen in the parent isophthalaldehyde, the chlorine atom at the 5-position:

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- Steric Modulation: Projects directly into the pore channel of the resulting framework, altering the effective pore size (kinetic diameter) for gas separation (e.g.,

  or

).

- Electronic Tuning: The electron-withdrawing nature of Cl (

  -inductive effect) increases the electrophilicity of the aldehyde carbons, potentially accelerating Schiff-base formation compared to electron-rich analogs.

- Post-Synthetic Modification (PSM): While the aryl-chloride bond is relatively inert, it can serve as a site for palladium-catalyzed cross-coupling (Suzuki-Miyaura) under specialized conditions to introduce complex functionalities after the framework is built.

Reactivity Map (DOT Visualization)

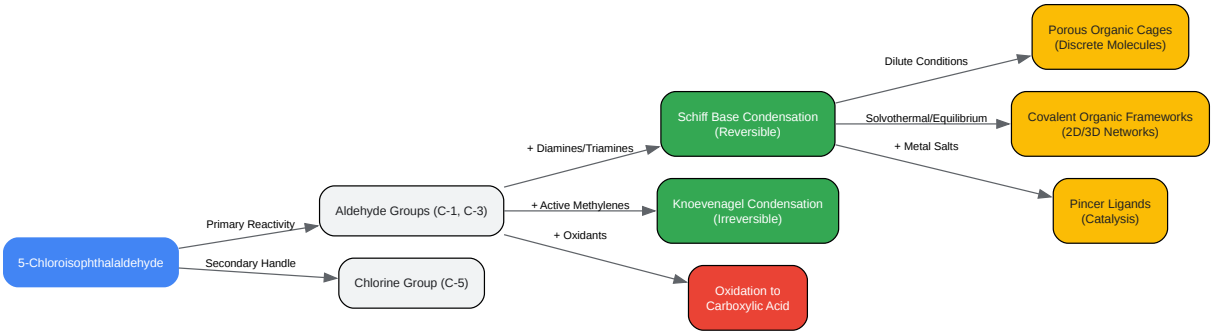

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Figure 1: Reactivity landscape of **5-Chloroisophthalaldehyde**, highlighting its dual role in reticular chemistry.

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Part 2: Primary Research Domains

Porous Organic Cages (POCs)

The most high-impact application of **5-chloroisophthalaldehyde** is in the synthesis of shape-persistent organic cages. Unlike Metal-Organic Frameworks (MOFs), POCs are solution-processable.

- Mechanism: Reaction with diamines (e.g.,

  -1,2-cyclohexanediamine) creates discrete cage molecules (e.g., CC3 analogs).

- The "Chloro" Effect: The chlorine atom disrupts the packing efficiency of the cages in the solid state. This frustration often leads to amorphous porous solids with higher surface areas or "extrinsic" porosity compared to the highly crystalline, non-functionalized parents.

- Application: Molecular sieving. The Cl-substituted cages have shown superior selectivity for separating large noble gases (Xenon) from smaller ones (Krypton) due to the constricted pore window.

Covalent Organic Frameworks (COFs)

In 2D COFs, **5-chloroisophthalaldehyde** acts as the

-symmetric knot.

- Synthesis: Typically reacted with

  -symmetric amines (like melamine or tris(4-aminophenyl)benzene).

- Stability: The resulting imine linkages are robust. The hydrophobic Cl group can improve the hydrolytic stability of the COF by repelling water from the linkage sites.

- Catalysis: The chlorine atom allows for "pore wall engineering." It can interact via halogen bonding with substrates, stabilizing transition states in organic catalysis.

Medicinal Chemistry (Schiff Base Ligands)

While less common than in materials science, the molecule is a precursor for bis-Schiff base ligands.

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- Bioactivity: The 5-Cl group enhances lipophilicity (LogP), improving membrane permeability for potential antimicrobial or anticancer metal complexes.

Part 3: Experimental Protocols

Protocol A: Synthesis of a Cl-Functionalized Imine Cage (POC)

Rationale: This protocol uses Dynamic Covalent Chemistry (DCC). The reaction must be reversible (thermodynamically controlled) to allow "error correction" during assembly, ensuring the formation of the discrete cage rather than a kinetic polymer.

Materials:

- **5-Chloroisophthalaldehyde** (

  eq)
- -1,2-cyclohexanediamine (

  eq)
- Dichloromethane (DCM) / Methanol (MeOH) mixture
- Trifluoroacetic acid (TFA) - Catalytic

Workflow:

- Dissolution: Dissolve **5-chloroisophthalaldehyde** (

  mg) in DCM (

  mL) in a round-bottom flask.
- Addition: Slowly add a solution of

  -1,2-cyclohexanediamine in MeOH (

  mL) dropwise. Note: Slow addition favors cyclization over polymerization.
- Catalysis: Add

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L of TFA.

- Equilibration: Stir at room temperature for 3-5 days. The solution should remain clear (indicating cage formation). If precipitation occurs immediately, it is likely amorphous polymer.
- Isolation: Evaporate solvent under reduced pressure.
- Purification: Recrystallize from minimal DCM/Hexane to obtain pure crystals.

Protocol B: Synthesis of a 2D-COF (Solvothermal Method)

Rationale: High temperature and pressure are required to anneal the framework into a crystalline lattice.

Workflow:

- Charge: Load a Pyrex tube with **5-chloroisophthalaldehyde** (

  mmol) and Melamine (

  mmol).
- Solvent: Add

  mL of 1,4-dioxane/mesitylene (

  v/v).
- Degassing: Flash freeze with liquid

  , evacuate to internal pressure

  mTorr, and flame seal the tube.
- Heating: Place in an oven at

  C for 72 hours.

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- Workup: Filter the resulting precipitate, wash with THF and Acetone, and dry under vacuum at

  C.

Part 4: Data Summary & Visualization

Comparative Properties of Isophthalaldehyde Derivatives

Derivative	Substituent (C-5)	Electronic Effect	Steric Bulk (Å)	Primary Application
Isophthalaldehyde		Neutral	(VdW)	Standard POCs (CC3)
5-Chloroisophthalaldehyde		Inductive Withdrawal ( )	(VdW)	Gas Separation, COFs
5-Hydroxyisophthalaldehyde		Resonance Donation ( )	(VdW)	pH-Responsive Materials
5-Nitroisophthalaldehyde		Strong Withdrawal ( )	(Est)	Explosives Sensing

Synthesis Workflow Diagram (DOT)

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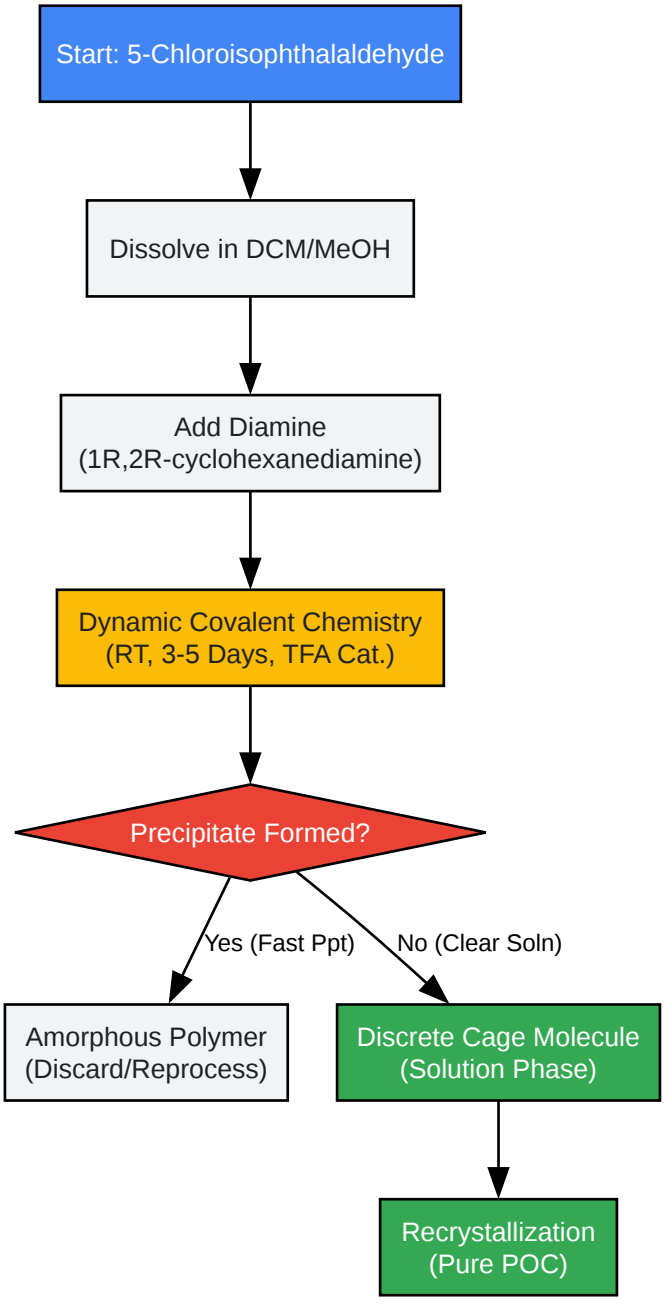

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Figure 2: Decision tree for the synthesis of Porous Organic Cages (POCs) using **5-Chloroisophthalaldehyde**.

References

- Hasell, T., & Cooper, A. I. (2016). Porous Organic Cages: Soluble, Modular and Molecular Pores.[1] Nature Reviews Materials.

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- Context: Foundational review on POC synthesis using isophthalaldehyde deriv

- Kandambeth, S., et al. (2016). Covalent Organic Frameworks: Chemistry beyond the Structure. Journal of the American Chemical Society.
  - Context: Discusses the use of halogen

- Slater, A. G., et al. (2017). Computationally-Guided Synthetic Control over Pore Size in Isoreticular Porous Organic Cages. ACS Central Science.
  - Context: Specifically details how substituents (like Cl)

- PubChem Compound Summary. (2024).
  - Context: Verification of chemical structure and properties.[2][3]

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